

# Personal protective equipment for handling UR-2922

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## Compound of Interest

Compound Name: UR-2922

Cat. No.: B15583485

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## Essential Safety and Handling Guide for UR-2922

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for handling **UR-2922**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Classification

**UR-2922** is classified as a corrosive and toxic substance, as indicated by its UN number UN2922.<sup>[1][2][3]</sup> It can cause severe skin burns and eye damage, and is harmful if swallowed, inhaled, or absorbed through the skin.<sup>[1][4][5]</sup>

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **UR-2922**. It is crucial to wear the appropriate PPE to prevent exposure.

Body Part	Recommended Protection	Standards and Specifications
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.	Eye and face protection should comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Hands	Chemical-resistant gloves.	Wear appropriate protective gloves to prevent skin exposure.[1] Specific glove material should be chosen based on the breakthrough time and permeation rate for the substance.
Body	Chemical-resistant clothing, such as a lab coat, coveralls, or a two-piece chemical splash suit.[6]	Wear protective clothing to prevent skin exposure.[1] For significant splash potential, disposable chemical-resistant coveralls are recommended.[6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] In case of insufficient ventilation, wear suitable respiratory equipment.[3] For fire situations, a self-contained breathing apparatus (SCBA) is required.[1]	Use a respirator in accordance with the respiratory protection program.
Feet	Chemical-resistant boots or shoes, potentially with a steel toe and shank.[6]	Safety footwear should be worn.[5]

# Experimental Protocols: Handling and Emergency Procedures

## Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Ensure that eyewash stations and safety showers are located close to the workstation.[1]

## Safe Handling Practices:

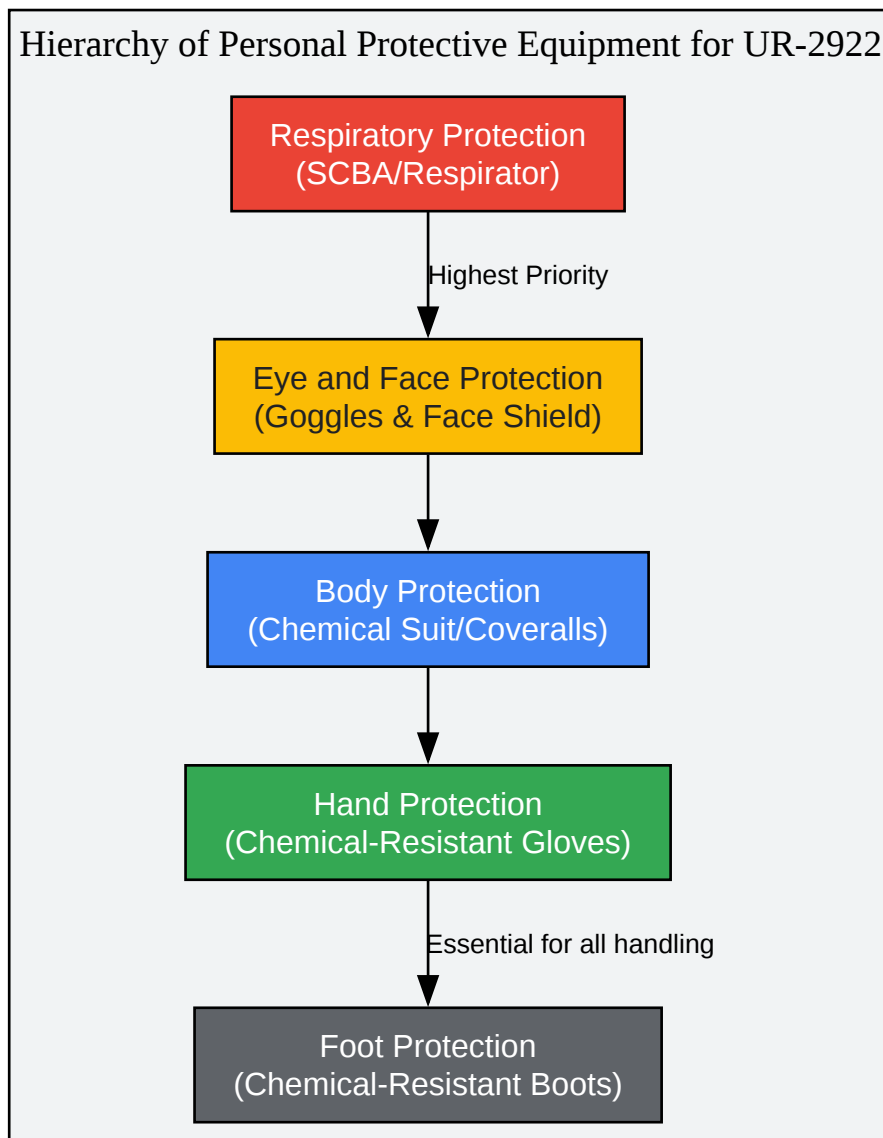
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or spray mist.[2]
- Wash hands thoroughly after handling.[4]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

## Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[1]
- Spills: Ensure adequate ventilation. Use personal protective equipment. Absorb spill with inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[2]

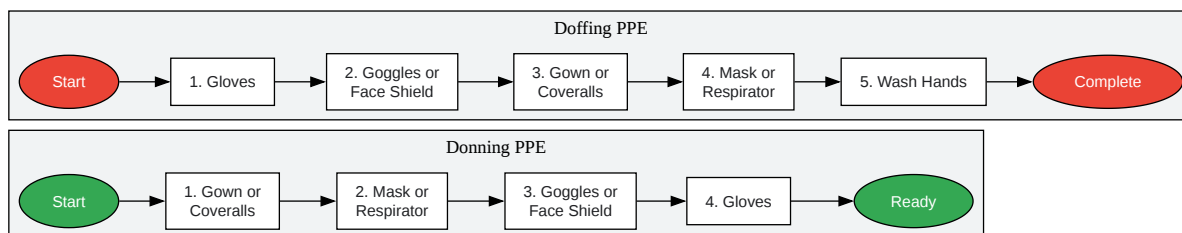
## Visual Guides

The following diagrams illustrate the recommended personal protective equipment hierarchy and a general workflow for donning and doffing PPE.



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Caption: Recommended PPE hierarchy for handling **UR-2922**.



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Caption: General workflow for donning and doffing PPE.

## Disposal Considerations

Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.<sup>[1]</sup> Do not dispose of waste down the drain. Contaminated packaging should be treated as hazardous waste.<sup>[3]</sup>

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